

Technical Guide: 2-(3-Fluoro-5-methylphenyl)butanoic Acid

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Compound of Interest

Compound Name: 2-(3-Fluoro-5-methylphenyl)butanoic acid

Cat. No.: B13296115

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Core Identity & Synthesis Strategy for High-Purity Applications

Executive Summary & Chemical Identity

2-(3-Fluoro-5-methylphenyl)butanoic acid is a specialized fluorinated arylalkanoic acid derivative, structurally homologous to the "profen" class of non-steroidal anti-inflammatory drugs (NSAIDs) and serving as a critical scaffold in the development of GPR40 agonists and metabolic modulators.

Due to its specific substitution pattern (meta-fluoro, meta-methyl), this compound is frequently classified as a Custom Synthesis / Research Chemical in commercial catalogs rather than a commodity chemical. Researchers must often synthesize it de novo from established precursors.

Chemical Identifiers

Parameter	Detail
Chemical Name	2-(3-Fluoro-5-methylphenyl)butanoic acid
Target CAS	Not widely indexed (See Precursor CAS below)
Core Precursor CAS	518070-22-9 (3-Fluoro-5-methylphenylacetic acid)
Molecular Formula	C ₁₁ H ₁₃ FO ₂
Molecular Weight	196.22 g/mol
SMILES	<chem>CCC(C1=CC(C)=CC(F)=C1)C(=O)O</chem>
Predicted pKa	~4.4 (Carboxylic acid)
Predicted LogP	~2.8 – 3.1

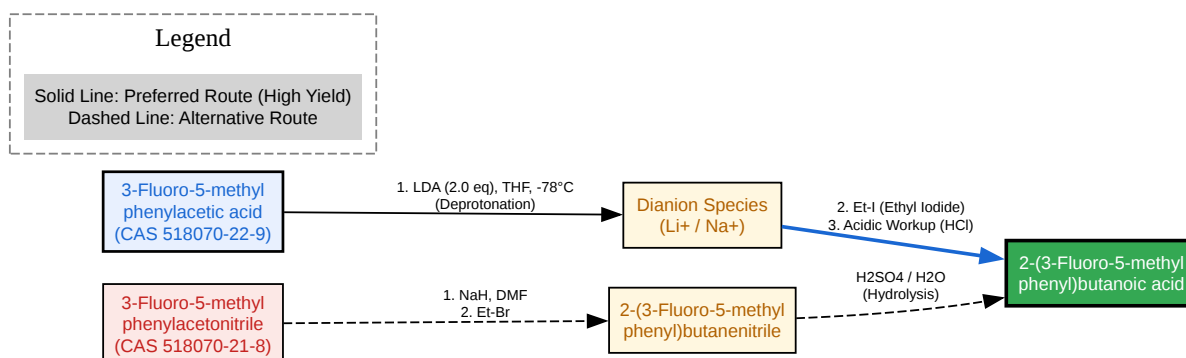
Synthetic Pathways & Methodology

For research applications requiring >98% purity, the most robust synthetic route involves the

-alkylation of the phenylacetic acid precursor. This method offers higher regioselectivity compared to Friedel-Crafts acylation/reduction sequences.

Pathway Visualization (DOT)

The following diagram outlines the two primary routes: Route A (Direct Alkylation) and Route B (Nitrile Hydrolysis).



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Figure 1: Strategic synthesis pathways. Route A (Blue) is preferred for laboratory-scale synthesis due to fewer steps and cleaner impurity profiles.

Detailed Experimental Protocol (Route A)

Objective: Synthesis of **2-(3-Fluoro-5-methylphenyl)butanoic acid** via

-alkylation. Scale: 10 mmol basis.

Reagents & Equipment[1][2]

- Starting Material: 3-Fluoro-5-methylphenylacetic acid (CAS 518070-22-9).[1][2][3]
- Base: Lithium Diisopropylamide (LDA), 2.0 M in THF/Heptane.
- Alkylating Agent: Ethyl Iodide (EtI) or Ethyl Bromide.
- Solvent: Anhydrous Tetrahydrofuran (THF).
- Atmosphere: Argon or Nitrogen (strictly anhydrous).

Step-by-Step Procedure

- Dianion Formation:

- Charge a flame-dried 100 mL Schlenk flask with anhydrous THF (30 mL) and cool to -78°C (dry ice/acetone bath).
- Add LDA (22 mmol, 2.2 eq) dropwise.
- Dissolve 3-Fluoro-5-methylphenylacetic acid (1.68 g, 10 mmol) in THF (10 mL) and add slowly to the LDA solution.
- Mechanism:[4] The first equivalent removes the carboxylic proton; the second removes the α -proton, generating a reactive enediolate dianion.
- Stir at -78°C for 45 minutes to ensure complete deprotonation.
- Alkylation:
 - Add Ethyl Iodide (1.71 g, 11 mmol, 1.1 eq) dropwise via syringe.
 - Allow the reaction to warm naturally to 0°C over 2 hours.
 - Observation: The solution may change color (often yellow to pale orange) indicating alkylation.
- Quenching & Workup:
 - Quench the reaction with saturated aqueous Ammonium Chloride ().
 - Acidify the aqueous layer to pH ~2 with 1N HCl.
 - Extract with Ethyl Acetate (3 x 30 mL).
 - Wash combined organics with Brine, dry over , and concentrate in vacuo.
- Purification:
 - The crude product is typically a viscous oil or low-melting solid.

- Purify via Flash Column Chromatography (SiO₂; Hexanes:Ethyl Acetate 80:20 + 1% Acetic Acid) or Recrystallization from Hexanes/Ether if solid.

Analytical Characterization (QC Criteria)

To validate the identity of the synthesized compound, the following spectral signatures must be confirmed.

Technique	Expected Signature	Diagnostic Value
¹ H NMR (400 MHz, CDCl ₃)	0.90 (t, 3H, -CH ₂ CH ₃)	Confirms the ethyl chain incorporation and integrity of the trisubstituted aromatic ring.
	1.80-2.10 (m, 2H, -CH ₂ CH ₃)	
	2.35 (s, 3H, Ar-CH ₃)	
	3.45 (t, 1H, Ar-CH-COOH)	
	6.70-7.00 (m, 3H, Ar-H)	
¹³ C NMR	Carbonyl peak at ~180 ppm; Triplet methyl at ~12 ppm; Methylene at ~26 ppm; Methine at ~50 ppm.	Verifies the carbon skeleton.
¹⁹ F NMR	Single peak around -113 ppm (relative to CFCl ₃).	Confirms presence of Fluorine; shift varies slightly by solvent.
HRMS (ESI-)	[M-H] ⁻ calculated: 195.0827.	Definitive mass confirmation.

Applications in Drug Discovery

This molecule serves as a versatile "Warhead" or "Linker" in medicinal chemistry:

- GPR40 (FFAR1) Agonists: The phenylpropanoic/butanoic acid motif is a pharmacophore for Free Fatty Acid Receptor 1, a target for Type 2 Diabetes treatment. The fluorine atom improves metabolic stability by blocking oxidative metabolism at the phenyl ring.
- COX Inhibition: Analogous to Ibuprofen and Flurbiprofen, the

-methyl/ethyl substitution is critical for cyclooxygenase binding. The 3-fluoro-5-methyl pattern modulates lipophilicity and potency.

- Bioisostere Studies: Used to replace non-fluorinated analogs to improve half-life () by preventing aromatic hydroxylation.

Safety & Handling

- Hazard Class: Irritant (Skin/Eye/Respiratory).
- Precursor Handling: 3-Fluoro-5-methylphenylacetic acid is stable but should be stored at 2-8°C.
- Reactivity: Avoid strong oxidizing agents. The carboxylic acid moiety can form acid chlorides (with) for further coupling (e.g., amide formation).

References

- Precursor Source (Acid):3-Fluoro-5-methylphenylacetic acid (CAS 518070-22-9).[1][2][3] PubChem Compound Summary. National Center for Biotechnology Information. [\[Link\]](#)
- Synthetic Methodology:Alpha-alkylation of Arylacetic Acids. Chemistry Steps, "Enolate Alkylation". [\[Link\]](#)
- General Reference:Synthesis of 2-Arylpropionic Acids (Profens). RSC Advances, "Carboxylic Acids as Double Aryl Group Donors". [\[Link\]](#)

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Sources

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- [2. 3-Fluoro-5-methylphenylacetic acid \[myskinrecipes.com\]](#)
- [3. calpaclab.com \[calpaclab.com\]](#)
- [4. Alkyl Halides to Carboxylic Acids - Chemistry Steps \[chemistrysteps.com\]](#)
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